

L-Norvaline-1-13C: Definitive Disposal & Handling Guide

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Compound of Interest

Compound Name: L-Norvaline-1-13C

Cat. No.: B12057686

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Executive Summary: Immediate Action Protocol

Status: Non-Hazardous / Non-Radioactive Stable Isotope Primary Disposal Method: Chemical Incineration (Licensed Facility) Critical Warning: DO NOT dispose of **L-Norvaline-1-13C** as radioactive waste. It is a stable isotope. Misclassification results in unnecessary regulatory scrutiny and exponential disposal cost increases.

Material Safety & Isotopic Profile

To ensure scientific integrity in your disposal process, you must first understand the material's fundamental nature. This section validates why specific protocols are chosen.

Chemical & Physical Identity

L-Norvaline-1-13C is a non-proteinogenic amino acid labeled with Carbon-13 at the C1 position. Unlike Carbon-14, Carbon-13 is a stable, non-radioactive isotope.

Property	Specification
Chemical Name	L-Norvaline-1-13C
CAS Number	6600-40-4 (Unlabeled generic)
Molecular Formula	C4(13C)H11NO2
Radioactivity	NONE (Stable Isotope)
Physical State	White crystalline powder
Solubility	Soluble in water (~105 g/L)
Reactivity	Incompatible with strong oxidizing agents

The "Radioactive" Misconception

In mixed-use laboratories, researchers often conflate "Isotope" with "Radioactivity."

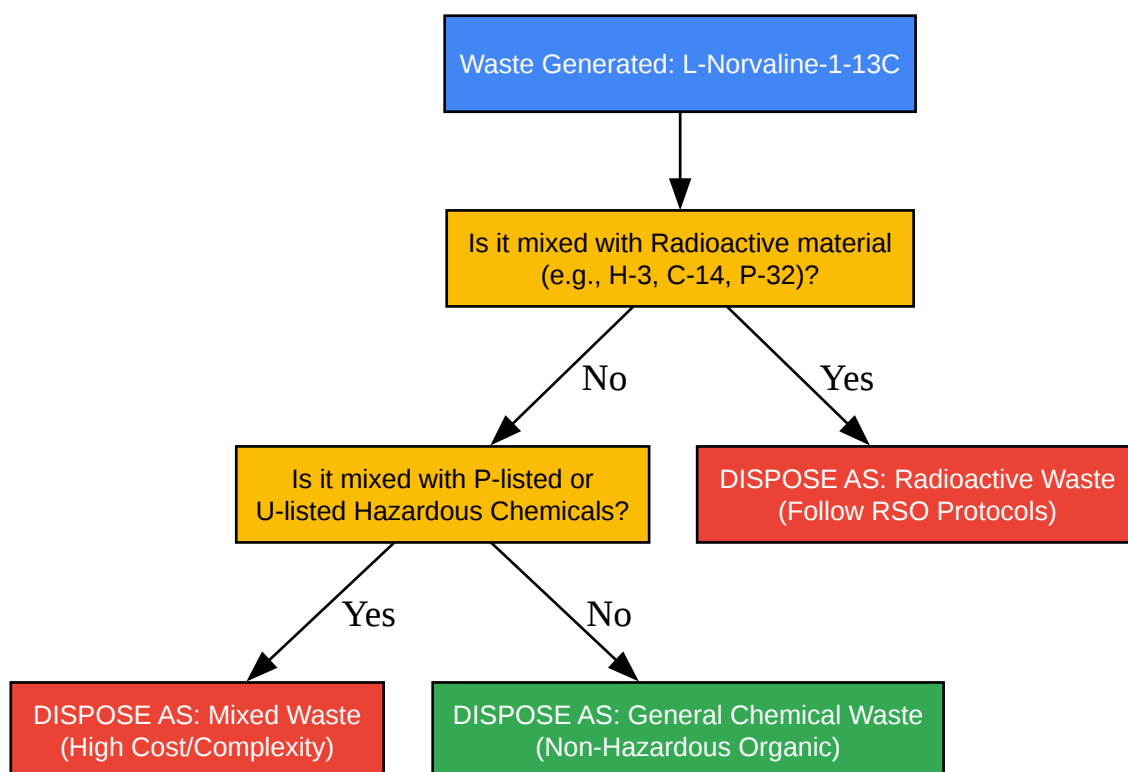
- C-14 (Radioactive): Decays via beta emission. Requires shielding and decay-in-storage.[1]
- C-13 (Stable): Does not decay. Biologically identical handling to natural Norvaline.



*Self-Validating Check: If you run a Geiger-Müller counter or a liquid scintillation count on pure **L-Norvaline-1-13C**, you will detect zero activity above background. This test validates that the material belongs in the chemical waste stream, not the radioactive stream.*

Pre-Disposal Assessment Logic

Before removing waste from the bench, execute this decision logic to determine the correct waste stream. This prevents costly "mixed waste" errors.



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Figure 1: Decision matrix for determining the correct waste stream. Note that the stable isotope itself does not trigger the "Radioactive" path.

Step-by-Step Disposal Procedures

Scenario A: Solid Waste (Pure Powder)

Applicability: Expired stock, spilled powder, or excess weighing material.

- Containment: Sweep up spilled material or transfer expired powder into a distinct, chemically compatible container (High-Density Polyethylene [HDPE] or Glass).
- Labeling: Label clearly as "Non-Hazardous Chemical Waste - L-Norvaline."
 - Note: It is best practice to cross out "13C" on the waste label if your facility's waste handlers are not scientifically trained, to prevent false alarms regarding radioactivity.
- Disposal Path: Submit for pickup by EHS for incineration.

- Mechanism: Controlled incineration with flue gas scrubbing is the standard industry method for organic amino acids [1].

Scenario B: Aqueous or Organic Solutions

Applicability: Leftover buffers, NMR samples, or cell culture media containing the isotope.

- Segregation: Ensure the solution does not contain strong oxidizers (e.g., permanganates, nitrates), which can react with amino acids.
- Dilution/Solvent:
 - Aqueous: Can often be drain-disposed if local regulations allow for non-hazardous amino acids (check local POTW limits). However, the preferred industrial standard is collection in "Non-Halogenated Organic" waste carboys.
 - Organic Solvent: Collect in "Flammable/Organic" waste streams compatible with the solvent (e.g., Methanol/Water waste).
- Neutralization: If the solution is highly acidic or basic, neutralize to pH 5-9 before adding to the general waste carboy to prevent reactions.

Scenario C: Contaminated Packaging

Applicability: Empty stock bottles or vials.

- Triple Rinse: Perform the "Triple Rinse" procedure with water or a suitable solvent.
 - Validation: A triple-rinsed container is considered "RCRA Empty" in the US [2].
- Defacement: Obliterate the original label, specifically any references to "Isotope" or chemical names.
- Disposal: Recycle the glass/plastic or dispose of it as general laboratory trash.

Regulatory & Compliance Framework (USA Focus) RCRA Classification

Under the Resource Conservation and Recovery Act (RCRA), L-Norvaline is not a listed hazardous waste (Not P-listed or U-listed) [3].

- Waste Code: None (unless mixed with hazardous solvents).
- Characteristic Check: It does not exhibit Ignitability (D001), Corrosivity (D002), Reactivity (D003), or Toxicity (D004) [4].

Transportation (DOT/IATA)

- Status: Not regulated as a Dangerous Good.[2]
- Shipping Name: Non-hazardous chemical solid.

Operational Workflow: From Bench to Incinerator



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Figure 2: Operational workflow ensuring safe and compliant removal of stable isotope waste.

References

- U.S. Environmental Protection Agency (EPA). (2025).[3] Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]
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